

Lifecycle Management & End-of-Life Protocol: Methyl Oct-2-enoate

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Compound of Interest

Compound Name: Methyl oct-2-enoate

CAS No.: 7367-81-9

Cat. No.: B3029646

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Document Control:

- Target Audience: Research Scientists, Chemical Safety Officers, Lab Managers[1]
- Chemical Scope: **Methyl oct-2-enoate** (CAS: 2396-85-2)[2][3][4]
- Operational Context: High-performance liquid chromatography (HPLC) standards, fragrance synthesis, and organic intermediate handling.[1]

Operational Executive Summary

Methyl oct-2-enoate (Methyl 2-octenoate) is an

-unsaturated ester commonly used as a flavor/fragrance ingredient and organic synthesis intermediate. While often perceived as a low-risk commodity chemical, its lipophilic nature and potential for aquatic toxicity require a disciplined disposal strategy.[1]

Critical Directive: Unlike volatile solvents (e.g., Acetone), **Methyl oct-2-enoate** has a higher flash point and lower vapor pressure.[1] Do not dispose of via evaporation or sanitary sewer

systems. The only compliant end-of-life path is high-temperature thermal oxidation (incineration) via a licensed hazardous waste vendor.

Hazard Profiling & Technical Justification

To design a safe disposal protocol, we must first understand the physicochemical properties driving the risk.^[1]

GHS Classification & Risk Assessment

The disposal logic is derived from the Global Harmonized System (GHS) characteristics.

Property	Specification	Disposal Implication
Flash Point	~80°C - 90°C (Closed Cup)	Combustible (Category 4). While not highly flammable, it acts as fuel. Must be segregated from oxidizers. ^[5] ^[6] ^[7]
Water Solubility	Insoluble / Poorly Soluble	Hydrophobic. Will form surface films on water. Strictly prohibited from drain disposal due to aquatic toxicity risks.
Reactivity	Stable Ester	Can hydrolyze in strong acid/base to form Octenoic acid and Methanol. Keep pH neutral in waste streams.
Toxicity	Skin/Eye Irritant; Aquatic Chronic 3	PPE is mandatory during waste transfer. Spill cleanup requires preventing environmental release. ^[5] ^[6] ^[7] ^[8] ^[9] ^[10]

Chemical Compatibility Matrix

Proper segregation prevents "uncontrolled laboratory reactions" in the waste container.

- Compatible (Green): Acetone, Ethyl Acetate, Dichloromethane (if halogenated waste is permitted in stream), Ethanol, Toluene.[1]
- Incompatible (Red): Concentrated Nitric Acid, Peroxides, Strong Alkalis (NaOH, KOH).[1]
 - Reasoning: Strong oxidizers can ignite the ester; strong bases cause rapid hydrolysis and heat generation.

Step-by-Step Disposal Protocol

Phase 1: Segregation & Collection

Principle: Dilution is not the solution to pollution. Isolate the waste stream based on its chemical class.

- Stream Selection: Classify as "Non-Halogenated Organic Solvent Waste."
 - Note: Although it is an ester, it is compatible with standard organic solvent streams (A, B, D series waste codes in many institutional setups).[1]
- Container Choice:
 - Preferred: High-Density Polyethylene (HDPE) carboy or Amber Glass bottle.
 - Avoid: Low-density plastics that may swell upon long-term exposure to concentrated esters.
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion during storage or transport.

Phase 2: Labeling & Documentation

Regulatory compliance (RCRA/EPA) demands accurate "Cradle-to-Grave" tracking.

- Label Content:
 - Chemical Name: **Methyl oct-2-enoate** (Do not use abbreviations like "MOE").
 - Hazard Checkboxes: ☒ Combustible ☒ Irritant ☒ Toxic to Aquatic Life.[2]

- Composition: If part of a mixture, list approximate % (e.g., "95% Ethanol, 5% **Methyl oct-2-enoate**").

Phase 3: Final Disposal (Vendor Handoff)

The laboratory's responsibility ends when the waste is handed to EHS/Facilities, but understanding the final fate ensures "Duty of Care."

- Method: High-Temperature Incineration.
 - Mechanism: The ester is oxidized to

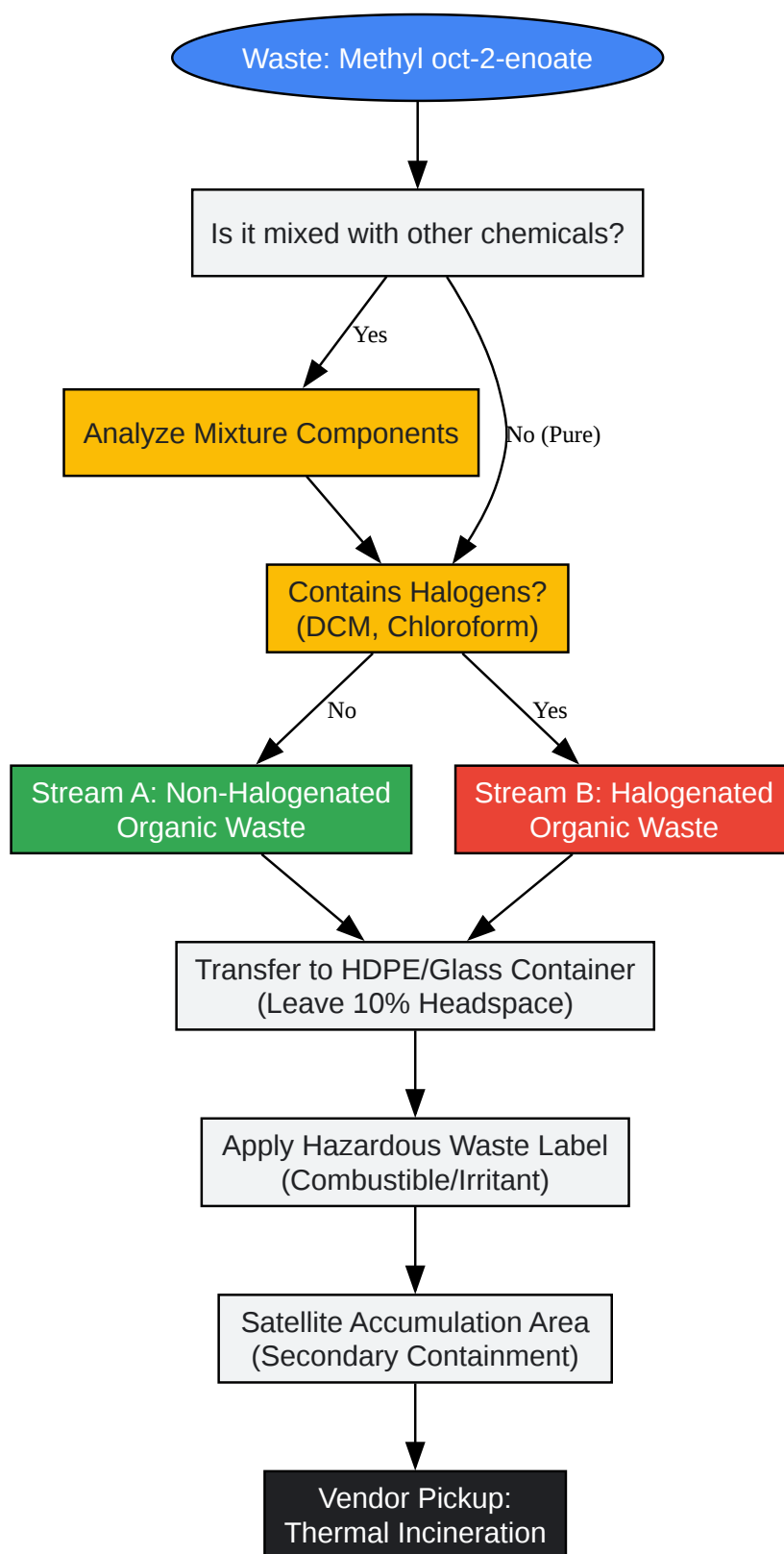
and

in a kiln operating $>1000^{\circ}\text{C}$ with an afterburner and scrubber system.
- RCRA Waste Code (USA):
 - While not a P- or U-listed waste, it is typically managed under D001 (Ignitable) if mixed with lower flashpoint solvents, or as a non-regulated chemical waste if pure (depending on state interpretation of "Combustible").[\[1\]](#)
 - Best Practice: Manage as D001 to ensure thermal destruction.

Visualized Workflows

Waste Decision Tree

This logic gate ensures the material ends up in the correct stream.

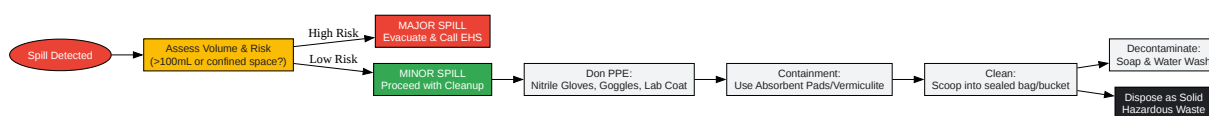


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Figure 1: Decision logic for assigning **Methyl oct-2-enoate** to the correct waste stream.

Emergency Spill Response

In the event of accidental release during transfer.



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Figure 2: Immediate response workflow for accidental spillage.

Regulatory & Safety Data Reference

Physical Properties Table

Parameter	Value	Source
Molecular Formula		PubChem [1]
Molecular Weight	156.22 g/mol	PubChem [1]
Boiling Point	~189°C	Sigma-Aldrich [2]
Flash Point	~82°C (180°F)	Fisher Scientific [3]
Density	0.9 g/mL	PubChem [1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5364532, **Methyl oct-2-enoate**. Retrieved from [\[Link\]](#)
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